

Essential Safety and Logistical Information for Handling Lopinavir Metabolite M-1

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Compound of Interest

Compound Name: *Lopinavir Metabolite M-1*

Cat. No.: *B15565450*

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Disclaimer: Specific safety data for **Lopinavir Metabolite M-1** is not readily available. The following guidance is based on the safety information for the parent compound, Lopinavir, and general principles of laboratory safety. It is crucial to conduct a site-specific risk assessment before handling this compound.

This document provides essential procedural guidance for researchers, scientists, and drug development professionals on the safe handling and disposal of **Lopinavir Metabolite M-1**.

Quantitative Data Summary

Occupational Exposure Limits (OELs) and specific quantitative toxicity data for **Lopinavir Metabolite M-1** have not been established. The following data for the parent compound, Lopinavir, is provided for reference.

Property	Data for Lopinavir
Molecular Formula	C37H48N4O5
Molecular Weight	628.8 g/mol [1]
Appearance	White to beige powder/solid [2]
Melting Point	124 - 127 °C [2]
Solubility	No information available [2]
Stability	Stable under recommended storage conditions [2]
Incompatible Materials	Strong oxidizing agents, Strong acids [2]
Hazardous Decomposition	Carbon oxides, Nitrogen oxides (NOx) [2]

Experimental Protocols: Standard Operating Procedures

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE. The following table provides general guidance.

PPE Category	Recommended Equipment
Hand Protection	Nitrile or polychloroprene gloves. Inspect gloves for degradation and wear before and during use. [3]
Eye/Face Protection	Chemical safety goggles or glasses meeting OSHA 29 CFR 1910.133 or European Standard EN166 specifications. [2]
Skin and Body Protection	Laboratory coat. For larger quantities (over 1 kg), a disposable, low-permeability coverall and shoe covers are recommended. [3]
Respiratory Protection	Not typically required under normal use with adequate engineering controls. If dust is generated, a NIOSH-approved respirator may be necessary. [2] [3]

Safe Handling Procedures

a. Engineering Controls:

- Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation exposure.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[2\]](#)

b. Procedural Steps:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the work area by covering surfaces with absorbent, disposable liners.
- Weighing and Aliquoting: If working with the solid form, conduct these activities in a ventilated enclosure to prevent dust generation. Use appropriate tools (e.g., spatulas) to handle the material.
- In Case of Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[1]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.[1]
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.[1]
- Ingestion: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.[1]

c. Spill Response:

- Evacuate non-essential personnel from the area.
- Wear appropriate PPE as outlined above.
- For small spills of solid material, carefully sweep up the material to avoid creating dust and place it in a suitable, closed container for disposal.[2]
- For liquid spills, absorb with an inert material (e.g., vermiculite, sand, or earth) and place in a sealed container for disposal.
- Clean the spill area thoroughly with a suitable decontaminating solution.

Disposal Plan

All waste materials contaminated with **Lopinavir Metabolite M-1** should be considered hazardous waste.

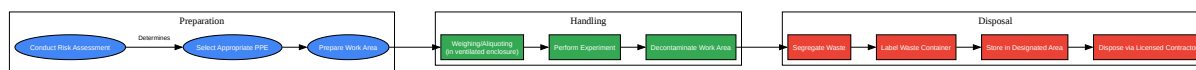
a. Waste Segregation and Collection:

- Collect all solid waste (e.g., contaminated gloves, liners, wipes) in a designated, labeled, and sealed hazardous waste container.
- Collect liquid waste in a separate, compatible, and clearly labeled hazardous waste container.

b. Disposal Method:

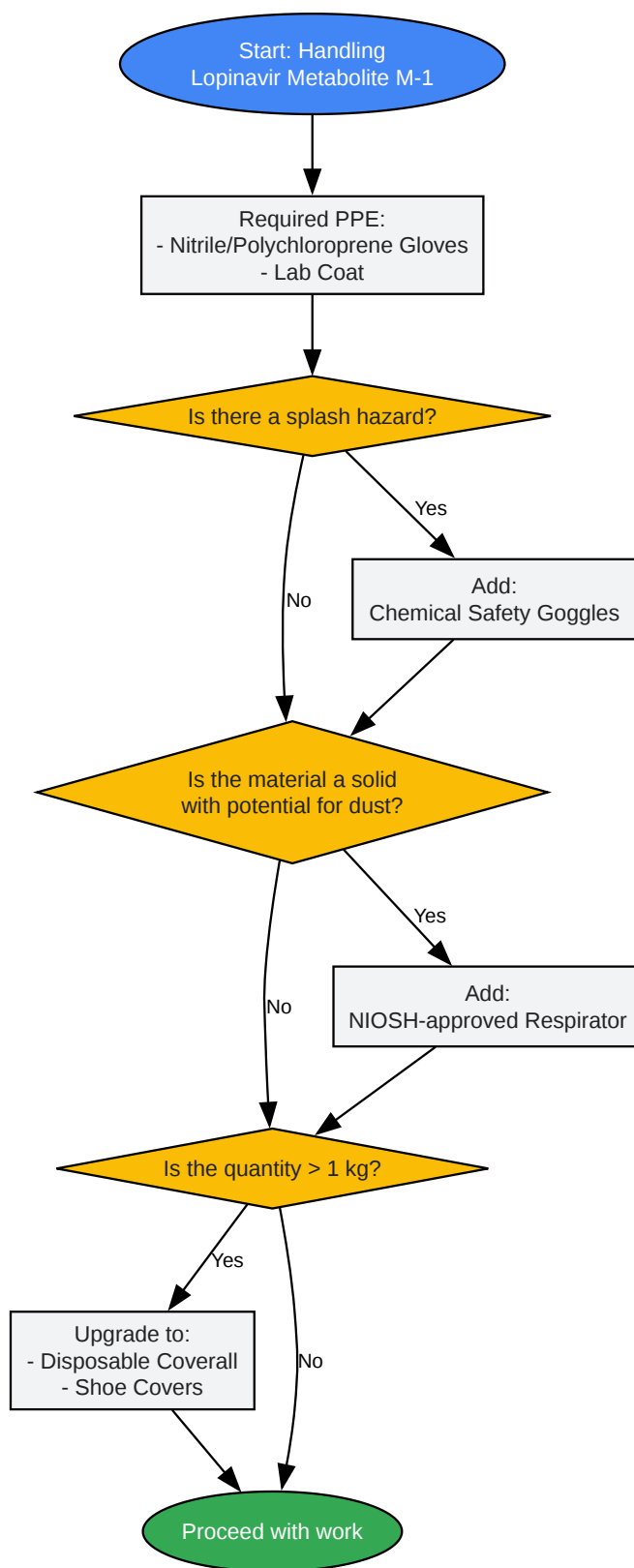
- Dispose of waste through a licensed waste disposal company.
- Disposal options may include incineration in a licensed facility or burial in a licensed landfill, in accordance with local, state, and federal regulations.[3]
- Decontaminate empty containers before disposal.[3]

Visualizations



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Caption: Workflow for the safe handling and disposal of **Lopinavir Metabolite M-1**.



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Caption: Logic diagram for selecting appropriate Personal Protective Equipment (PPE).

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